

An In-depth Technical Guide to the Safe Handling of (E)-5-Tetradecene

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This guide is intended for researchers, scientists, and drug development professionals, providing comprehensive safety and handling information for **(E)-5-Tetradecene**. The following sections detail the chemical and physical properties, hazard identification, handling and storage protocols, emergency procedures, and waste disposal of this compound.

Chemical and Physical Properties

(E)-5-Tetradecene is a long-chain alkene. While specific data for this isomer can be limited, the following table summarizes its known properties, supplemented with data from its close isomer, 1-tetradecene, for a more complete safety profile.



Property	Value	Source
Molecular Formula	C14H28	[1][2][3]
Molecular Weight	196.37 g/mol	[1][2][3]
CAS Number	41446-66-6	[1][2][3]
Appearance	Colorless liquid	[1][4]
Boiling Point	~250 °C	[1]
Melting Point	~ -12 °C / 10.4 °F (for 1- Tetradecene)	[4]
Density	~ 0.8 g/cm³ at 20 °C	[1]
Flash Point	115 °C / 239 °F (for 1- Tetradecene)	[4]
Autoignition Temperature	235 °C / 455 °F (for 1- Tetradecene)	[4]
Solubility	Insoluble in water; Soluble in organic solvents.	[1][5]
Vapor Pressure	23 hPa @ 20 °C (for 1- Tetradecene)	[4]

Hazard Identification and Risk Assessment

(E)-5-Tetradecene is classified as a combustible liquid and poses an aspiration hazard if swallowed.[4][5][6] Repeated or prolonged skin contact may cause dryness or cracking.[4] A thorough risk assessment should be conducted before handling this chemical.[7][8][9][10]

Risk Assessment Workflow

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